

An In-depth Technical Guide to N-Cyanoacetylurethane: Safety, Handling, and Experimental Considerations

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Compound of Interest

Compound Name: *N*-Cyanoacetylurethane

Cat. No.: B033127

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and an overview of the experimental applications of **N-Cyanoacetylurethane** (CAS No. 6629-04-5). This document is intended for professionals in research and development who work with this compound.

Chemical and Physical Properties

N-Cyanoacetylurethane, also known as ethyl N-(2-cyanoacetyl)carbamate, is a heterocyclic compound with the molecular formula $C_6H_8N_2O_3$.^[1] It is recognized for its utility as an intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[2][3]}

Property	Value	Reference
Molecular Weight	156.14 g/mol	[4]
Appearance	White to cream or pale yellow solid/flakes/powder	[3]
Melting Point	167-169 °C (literature)	[5]
Synonyms	Ethyl (2-cyanoacetyl)carbamate, Cyanoacetylurethane, Ethyl cyanoacetylcarbamate, N-Carbethoxy-2-cyanoacetamide	[6]

Safety and Hazard Information

N-Cyanoacetylurethane is classified as harmful and an irritant. Proper handling and personal protective equipment are crucial to ensure laboratory safety.

GHS Hazard Classification

The Globally Harmonized System (GHS) classification for **N-Cyanoacetylurethane** indicates several hazards upon exposure.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Precautionary Statements

Adherence to the following precautionary statements is mandatory when handling **N-Cyanoacetylurethane**.

Code	Precautionary Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep at rest in a position comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.

Data sourced from multiple safety data sheets.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Handling and Storage Precautions

Proper handling and storage procedures are essential to minimize risk and maintain the integrity of **N-Cyanoacetylurethane**.

Personal Protective Equipment (PPE)

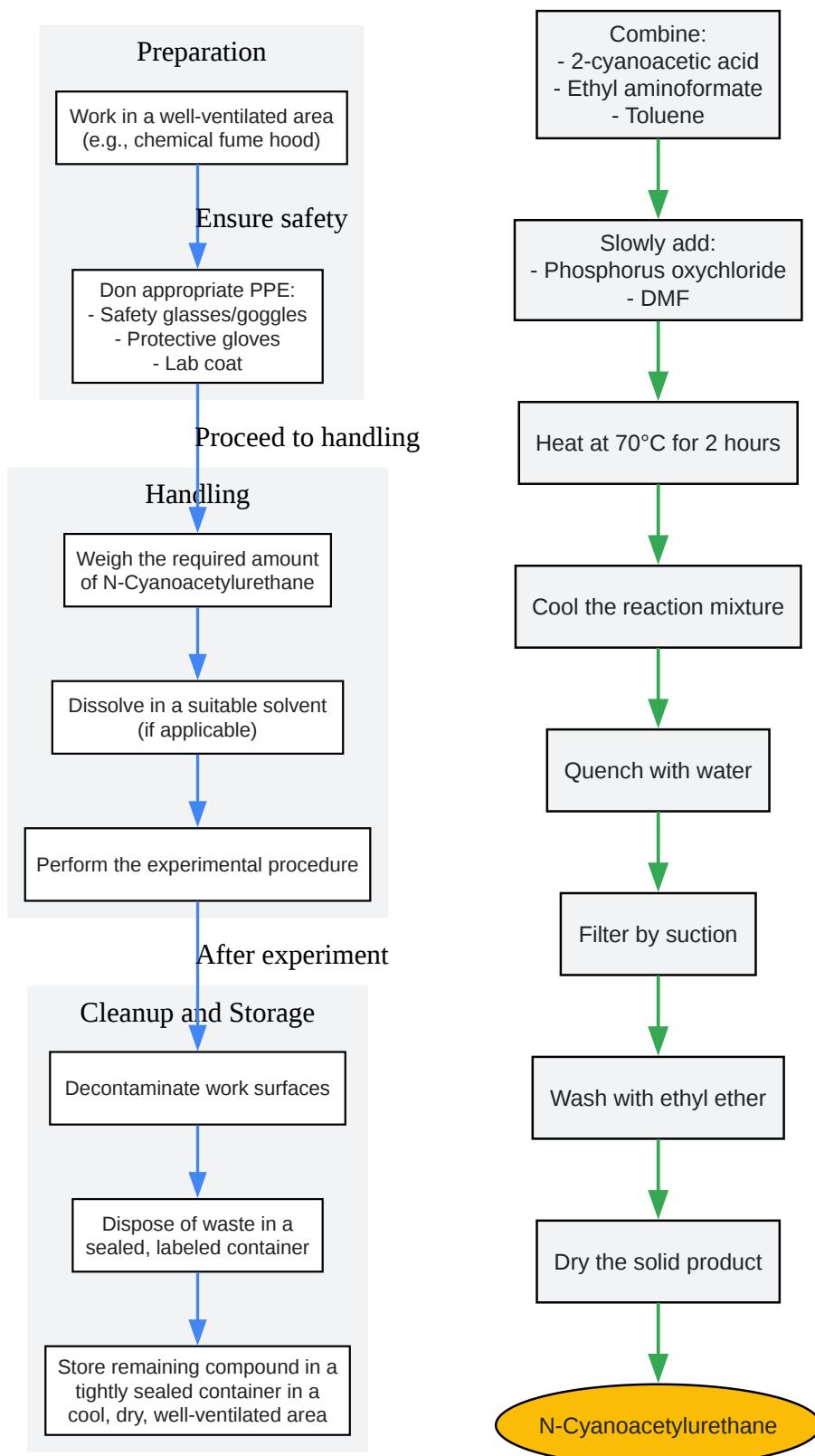
A comprehensive set of personal protective equipment should be worn at all times when handling this compound.

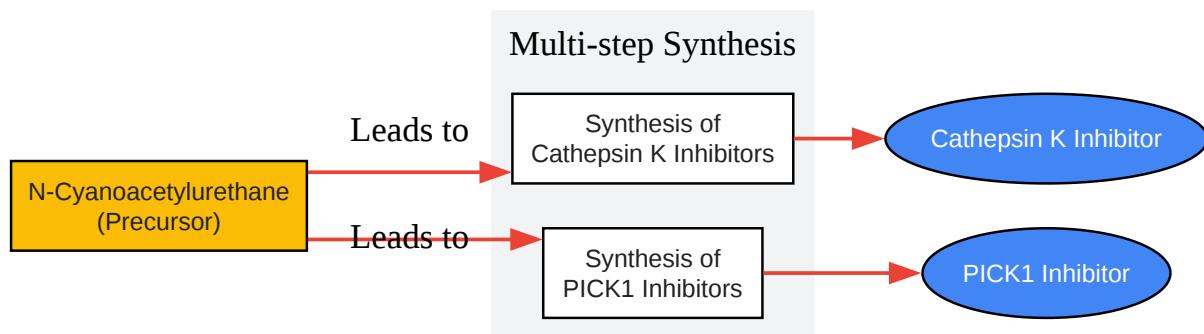
PPE Type	Specification
Eye/Face Protection	Chemical safety glasses or goggles.
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Use breathing protection, especially where high concentrations or dust are present.

Data sourced from a safety data sheet.[\[3\]](#)

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **N-Cyanoacetylurethane** in a laboratory setting.





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